

Physical and chemical properties of stearyl acrylate

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Compound of Interest

Compound Name: Octadecyl acrylate

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Stearyl Acrylate: A Comprehensive Technical Guide

Introduction

Stearyl acrylate (SA), also known as **octadecyl acrylate**, is an organic compound classified as a long-chain alkyl acrylate ester.[1] Its chemical structure consists of a C18 stearyl group attached to an acrylate moiety. This monofunctional monomer is characterized by the high reactivity typical of acrylates combined with a long, hydrophobic alkyl chain.[2][3] These features impart desirable properties such as hydrophobicity, flexibility, low shrinkage, and weatherability to the polymers it forms.[2][3] Stearyl acrylate is a versatile feedstock for chemical syntheses, readily undergoing addition reactions and forming both homopolymers and copolymers.[3] It is widely used in the formulation of coatings, adhesives, sealants, lubricants, and textiles.[4][5] For researchers and professionals in drug development, its biocompatibility and ability to form hydrophobic, lubricating polymers make it a valuable component in creating advanced drug delivery systems.[6]

Physical Properties

Stearyl acrylate is a colorless to pale yellow liquid or waxy solid at room temperature, possessing a mild, characteristic ester or acrylic-like odor.[2][4][6] It solidifies into white crystals at lower temperatures.[4] Its physical state is dependent on purity and ambient temperature.

Table 1: Physical Properties of Stearyl Acrylate

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₄₀ O ₂	[4][7]
Molecular Weight	324.5 to 324.6 g/mol	[2][4][7][8]
Appearance	Colorless to pale yellow liquid or waxy solid	[4][6]
Physical Form	Solid, liquid, paste, or waxy solid	[2][8][9]
Odor	Mild, specific, acrylic-like	[2][6][9]
Density	0.868 - 0.904 g/cm ³ at 20°C	[2][4][6][9]
Melting/Freezing Point	20°C to 34°C	[2][4][8][9]
Boiling Point	~400.2°C at 760 mmHg; 160°C at 3 hPa	[2][4][8]
Flash Point	153.1°C to 190°C	[4][8]
Vapor Pressure	1.29E-06 mmHg to 4.13E-06 hPa at 20-25°C	[2][4][9]
Refractive Index	1.452	[4]
Solubility	Insoluble in water; Soluble in organic solvents (alcohols, toluene, acetone, hexane)	[4][6][10]
Glass Transition Temp. (Tg)	-58 °C (homopolymer)	[2][3]

Chemical Properties

Stearyl acrylate is primarily used as a monomer for polymerization.[4] It can be copolymerized with a wide range of other monomers, including (meth)acrylic acid and its salts, amides, and esters, as well as methacrylates, acrylonitrile, maleic acid esters, vinyl acetate, vinyl chloride, vinylidene chloride, styrene, and butadiene.[2][8] This versatility allows for the synthesis of copolymers with tailored properties.[4]

Table 2: Chemical Specifications of Stearyl Acrylate

Property	Value	Source(s)
Purity (Assay)	≥92% to ≥98%	[2][3][6]
Acid Value	≤1.0 mg KOH/g	[6]
Water Content	≤0.1% to ≤0.5%	[2][3][6]
Inhibitor (MEHQ)	175 ± 25 ppm	[2][3][8]

Reactivity and Stability

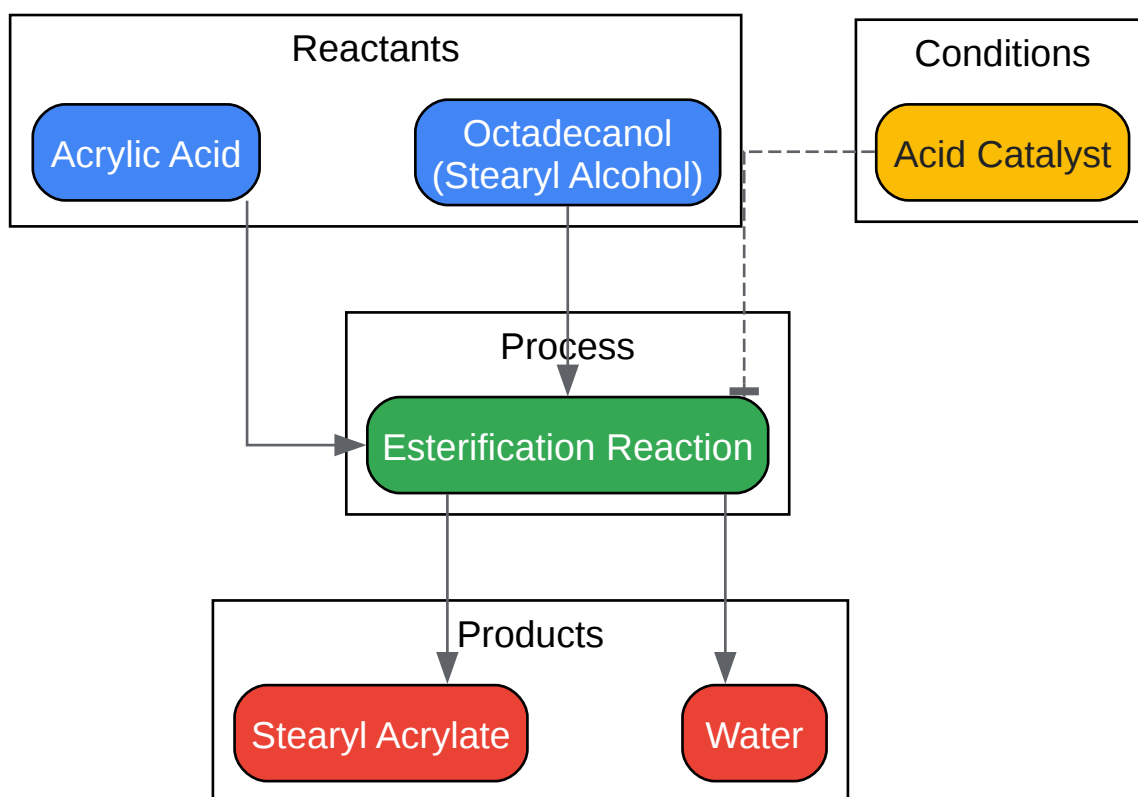
As an acrylate, SA readily undergoes free-radical polymerization.[4] To prevent premature polymerization during storage, it is stabilized with an inhibitor, typically hydroquinone monomethyl ether (MEHQ).[2][8] The presence of dissolved oxygen is crucial for the stabilizer to function effectively; therefore, stearyl acrylate must always be stored under air and never under inert gases.[2][3][8]

It is a flammable liquid and should be kept away from high temperatures, open flames, and oxidizing agents.[4] The recommended maximum storage temperature is 35°C, under which a storage stability of one year can be expected.[2][3][8] If the product crystallizes, it can be melted by heating up to 60°C for no more than five days to avoid degradation.[2][3][8]

Synthesis and Characterization

Synthesis

The most common method for preparing stearyl acrylate is the esterification reaction between acrylic acid and octadecanol (stearyl alcohol).[4] This reaction is typically conducted in the presence of an acid or esterification catalyst.[4]



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Caption: Synthesis of Stearyl Acrylate via Esterification.

Experimental Protocols

The characterization of stearyl acrylate involves a combination of spectroscopic, chromatographic, and thermal analysis techniques to confirm its structure, purity, and thermal properties.

Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FT-IR) spectroscopy are used for structural confirmation.^[11]

- Protocol for ^1H NMR Spectroscopy:
 - Dissolve 5-10 mg of the stearyl acrylate sample in approximately 0.7 mL of a deuterated solvent (e.g., CDCl_3) within an NMR tube.
 - Add a small amount of tetramethylsilane (TMS) as an internal standard.

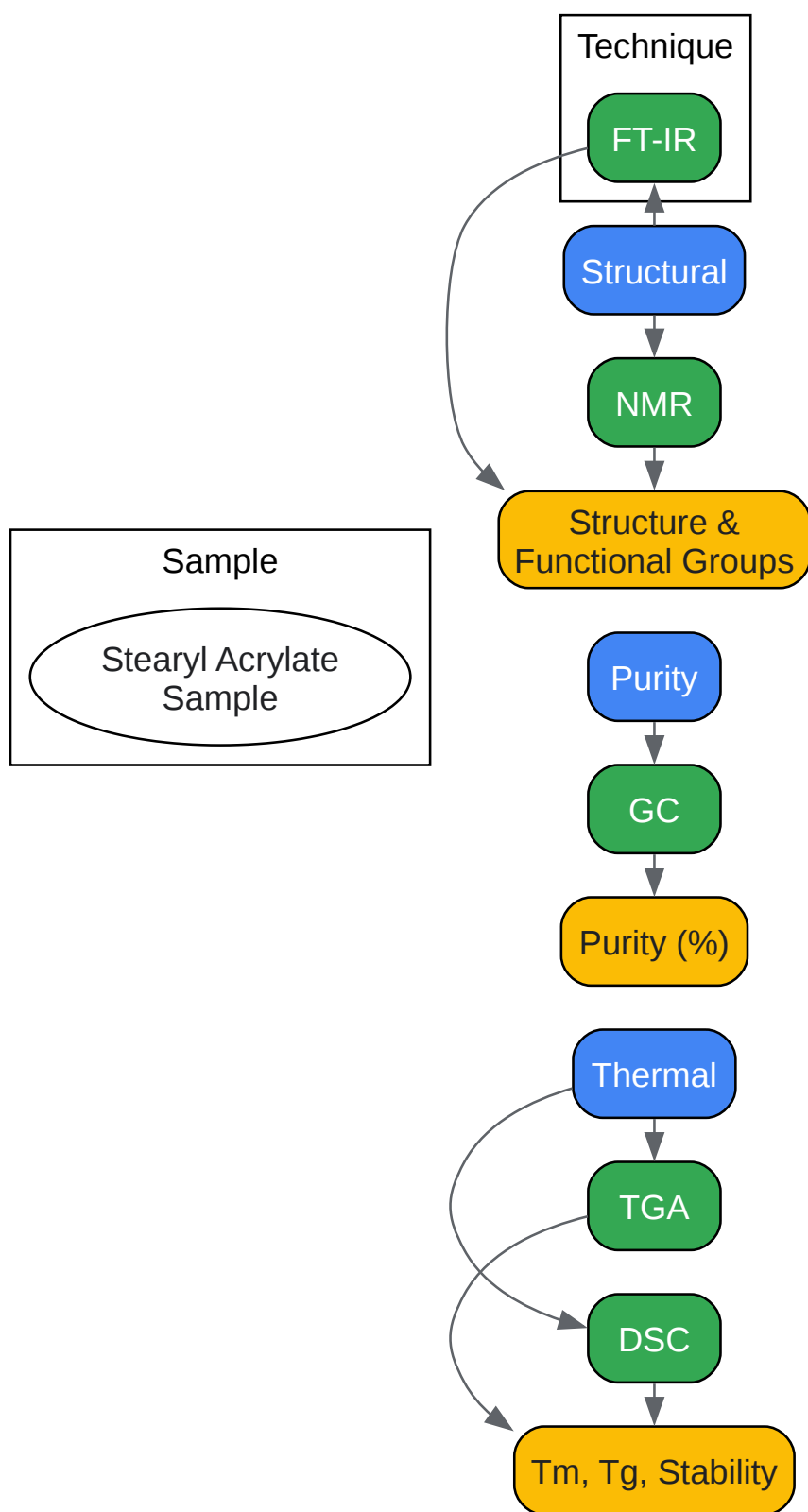
- Acquire the ^1H NMR spectrum using a standard NMR spectrometer.
- Expected Signals: The spectrum will show characteristic peaks for the vinyl protons of the acrylate group (typically between 5.8 and 6.4 ppm), the methylene protons adjacent to the ester oxygen (~ 4.1 ppm), a triplet for the terminal methyl group of the stearyl chain (~ 0.88 ppm), and a large signal complex for the numerous methylene groups of the alkyl chain (~ 1.25 ppm).
- Protocol for FT-IR Spectroscopy:
 - Place a small drop of liquid stearyl acrylate (if melted) or a small amount of solid sample onto the crystal of an Attenuated Total Reflectance (ATR) FT-IR spectrometer.
 - Record the spectrum, typically over a range of 4000 to 400 cm^{-1} .
 - Expected Signals: The IR spectrum will be dominated by a strong carbonyl ($\text{C}=\text{O}$) stretching peak around 1720-1730 cm^{-1} , C-O stretching peaks between 1100-1300 cm^{-1} , and strong C-H stretching peaks from the alkyl chain just below 3000 cm^{-1} .[\[12\]](#)

Purity is typically determined by gas chromatography.[\[3\]](#)[\[6\]](#)

- Protocol for Gas Chromatography:
 - Prepare a dilute solution of stearyl acrylate in a suitable volatile solvent (e.g., acetone, hexane).
 - Inject a small volume (e.g., 1 μL) of the solution into a gas chromatograph equipped with a Flame Ionization Detector (FID).
 - Use a suitable capillary column (e.g., a non-polar or medium-polarity column).
 - Run a temperature program that allows for the separation of the main component from any impurities or residual reactants.
 - Calculate the purity based on the relative peak areas in the resulting chromatogram.

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to determine thermal transitions and stability.[\[11\]](#)[\[13\]](#)

- Protocol for Differential Scanning Calorimetry (DSC):
 - Accurately weigh 3-5 mg of the sample into an aluminum DSC pan and seal it.
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Heat and cool the sample under a nitrogen atmosphere at a controlled rate (e.g., 5-10 °C/min) over a temperature range that encompasses the expected melting and crystallization events (e.g., 0°C to 60°C).[\[11\]](#)[\[14\]](#)
 - The resulting thermogram will show an endothermic peak for melting and an exothermic peak for crystallization, from which the melting point (T_m) and heat of fusion (ΔH_f) can be determined.[\[13\]](#)
- Protocol for Thermogravimetric Analysis (TGA):
 - Place an accurately weighed sample (5-10 mg) into a TGA crucible.
 - Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen or air atmosphere to a high temperature (e.g., 600°C).[\[11\]](#)
 - The TGA curve plots the percentage of weight loss versus temperature, indicating the onset of thermal decomposition and the material's overall thermal stability.



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Caption: Experimental Workflow for Stearyl Acrylate Characterization.

Safety and Hazards

Stearyl acrylate is classified as an irritant and may cause sensitization upon skin contact.^{[4][7]}

It is also considered toxic to aquatic life with long-lasting effects.^{[4][15]}

- GHS Hazard Classifications:
 - Skin Irritation (Category 2): Causes skin irritation.^{[7][15][16]}
 - Eye Irritation (Category 2): Causes serious eye irritation.^{[7][15][16]}
 - Skin Sensitization (Category 1): May cause an allergic skin reaction.^{[7][15][16]}
 - Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.^{[7][15][16]}
 - Hazardous to the Aquatic Environment (Chronic, Category 2): Toxic to aquatic life with long-lasting effects.^{[4][15][16]}
- Handling and Personal Protective Equipment (PPE):
 - Use only in well-ventilated areas and avoid breathing dust, fumes, or vapor.^{[4][16]}
 - Wear protective gloves, clothing, and eye/face protection.^{[4][16]}
 - Wash hands thoroughly after handling.^[16]
 - Contaminated work clothing should not be allowed out of the workplace.^[16]
 - In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.^[4]
 - If skin irritation or rash occurs, get medical attention.^[16]

Applications in Drug Development

While stearyl acrylate has broad industrial applications, its specific properties are highly relevant to the field of drug development. The long C18 alkyl chain provides significant

hydrophobicity, and its ability to be polymerized allows for the creation of novel biomaterials.

- **Controlled-Release Formulations:** Poly(stearyl acrylate) and its copolymers can be used to create hydrophobic matrices or nanoparticles. These structures can encapsulate therapeutic agents, protecting them from degradation and controlling their release rate, which is particularly useful for sustained-release drug delivery systems.
- **Surface Modification:** The hydrophobic nature of stearyl acrylate can be used to modify the surfaces of medical devices or drug carriers to improve biocompatibility or to control interactions with biological environments.
- **Formation of Smart Polymers:** Copolymers of stearyl acrylate can exhibit temperature-responsive behavior. For example, hydrogels containing poly(stearyl acrylate) can undergo a hard-to-soft transition based on the crystalline-to-amorphous transition of the stearyl side chains, making them candidates for thermosensitive shape-memory materials in biomedical applications.^[14]
- **Excipients:** Due to its film-forming properties, it can be used in topical formulations to help maintain skin moisture.^[17]

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